

Physical characteristics of Decanedioic acid-d4

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Compound of Interest

Compound Name: Decanedioic acid-d4

Cat. No.: B1474412

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An In-depth Technical Guide to the Physical Characteristics of **Decanedioic acid-d4**

Introduction

Decanedioic acid, commonly known as sebacic acid, is a naturally occurring dicarboxylic acid with the chemical formula $(\text{CH}_2)_8(\text{CO}_2\text{H})_2$.^[1] It serves as a versatile monomer in the production of polyamides (like Nylon 610), plasticizers, lubricants, and cosmetics.^{[1][2]} For researchers, particularly in drug development and metabolic studies, isotopically labeled compounds are invaluable tools. **Decanedioic acid-d4** is the deuterium-labeled form of decanedioic acid, often used as an internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS) or as a tracer in metabolic research.^[3] Understanding its physical characteristics is crucial for its correct handling, storage, and application in experimental settings.

This guide provides a comprehensive overview of the core physical properties of **Decanedioic acid-d4**, detailed experimental protocols for their determination, and a logical workflow for characterization.

Core Physical Characteristics

The introduction of deuterium isotopes typically has a minimal effect on the bulk physical properties of a molecule, such as melting point, boiling point, and solubility. Therefore, the characteristics of unlabeled decanedioic acid serve as a very close proxy for **Decanedioic acid-d4**.

Quantitative Data Summary

The physical properties of Decanedioic acid and its deuterated analog are summarized below.

Property	Decanedioic acid	Decanedioic acid-d4
Chemical Formula	C ₁₀ H ₁₈ O ₄ [4]	C ₁₀ H ₁₄ D ₄ O ₄
Molecular Weight	202.25 g/mol	Approx. 206.27 g/mol
Appearance	White flaky crystal or powder	Expected to be a white solid
Melting Point	131-137 °C	Expected to be very similar to the non-deuterated form
Boiling Point	294.5 °C (at 100 mmHg)	Expected to be very similar to the non-deuterated form
Water Solubility	1 g/L (at 20 °C); slightly soluble	Expected to be slightly soluble

Solubility Profile

Decanedioic acid's solubility is dictated by its long, nonpolar hydrocarbon chain and its two polar carboxylic acid groups. This dual nature results in limited solubility in water but good solubility in less polar organic solvents.

Solvent	Solubility
Water	Slightly soluble
Alcohols (e.g., Ethanol)	Soluble
Ether	Soluble
Acetone	Soluble
DMSO	Soluble (55 mg/mL)
5% Sodium Hydroxide (aq)	Soluble (forms a salt)
5% Sodium Bicarbonate (aq)	Soluble (forms a salt, indicates a strong acid like a carboxylic acid)

Experimental Protocols

Accurate determination of physical properties is fundamental to compound identification and purity assessment.

Protocol 1: Melting Point Determination

The melting point provides a quick assessment of a solid compound's purity. Pure crystalline compounds typically exhibit a sharp melting range of 0.5-1.0°C, whereas impurities tend to depress and broaden the melting range.

Methodology (Capillary Method):

- **Sample Preparation:** Place a small amount of the dry, powdered **Decanedioic acid-d4** on a clean, dry surface. Push the open end of a capillary tube into the powder to pack a small amount (1-2 mm in height) into the sealed end. Tap the tube gently to ensure the sample is tightly packed.
- **Apparatus Setup:** Use a melting point apparatus (e.g., Mel-Temp or Thiele tube). If using a Mel-Temp, place the capillary tube into the sample holder.
- **Approximate Determination:** Heat the sample rapidly (e.g., 10-20°C/min ramp) to find an approximate melting range. This saves time in the subsequent accurate measurement.
- **Accurate Determination:** Allow the apparatus to cool. Using a fresh sample, heat to about 15-20°C below the approximate melting point. Then, reduce the heating rate to a slow ramp (1-2°C/min).
- **Data Recording:** Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting range is T1-T2. Repeat the measurement with a fresh sample to ensure consistency.

Protocol 2: Solubility Characterization

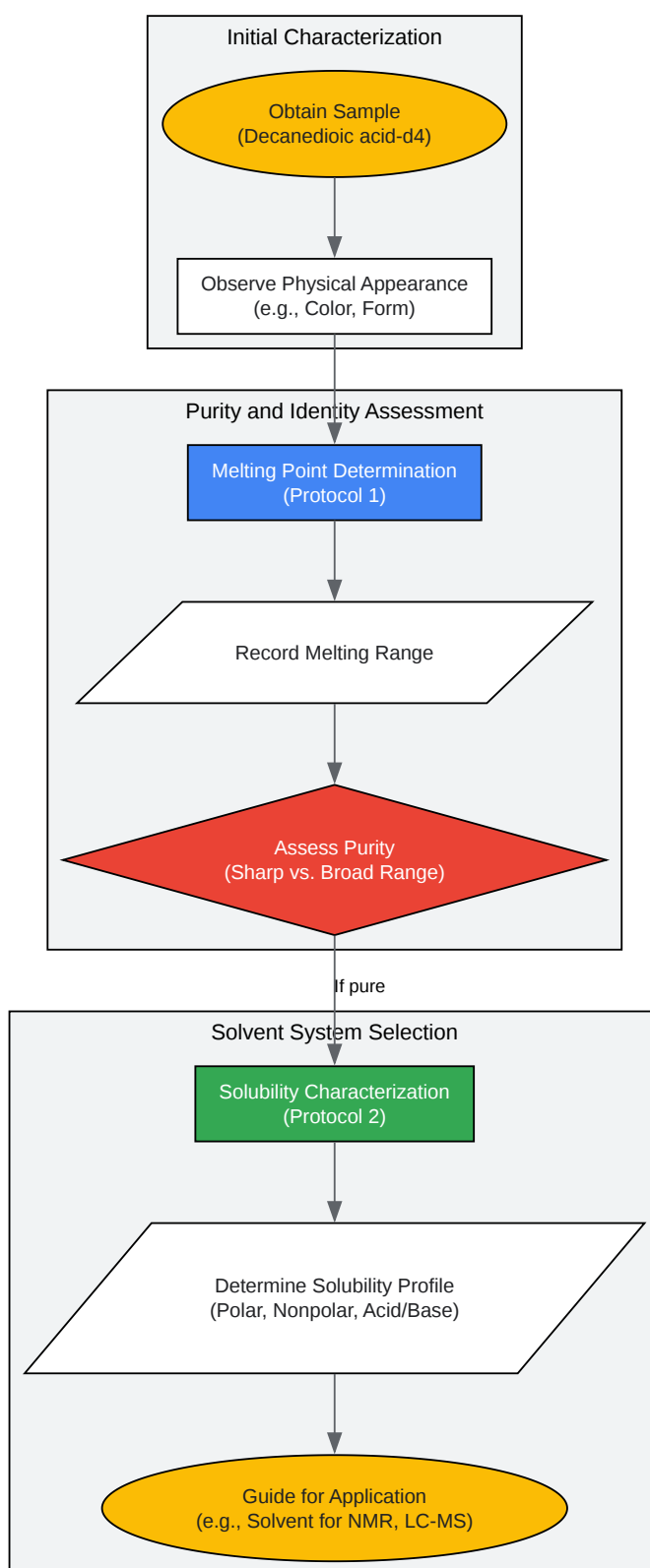
Solubility tests provide information about the polarity and the presence of acidic or basic functional groups within a molecule.

Methodology:

- **General Procedure:** In a small test tube, add approximately 25 mg of **Decanedioic acid-d4**. Add 0.75 mL of the chosen solvent in small portions, shaking vigorously after each addition. Observe whether the solid dissolves completely.
- **Water Solubility:** Test solubility in water first. If the compound is water-soluble, test the solution with litmus or pH paper to determine if it's acidic or basic. A pH below 4 suggests a carboxylic acid.
- **Acid/Base Solubility:** If the compound is insoluble in water, test its solubility in the following aqueous solutions in sequence:
 - 5% NaOH: Solubility indicates an acidic functional group (e.g., carboxylic acid or phenol).
 - 5% NaHCO₃: Solubility indicates a relatively strong acid, specifically a carboxylic acid. Phenols are generally not acidic enough to dissolve in bicarbonate solution.
 - 5% HCl: If insoluble in base, test with dilute acid. Solubility indicates a basic functional group, such as an amine.
- **Inert Compounds:** If the compound is insoluble in water, dilute acid, and dilute base, it is classified as a neutral compound.

Logical Workflow and Data Relationships

The characterization of a compound like **Decanedioic acid-d4** follows a logical progression, where initial observations inform subsequent, more detailed tests.



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Caption: Workflow for the physical characterization of **Decanedioic acid-d4**.

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